

An In-depth Technical Guide to 5-Bromopyridine-2-carbonyl chloride

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Compound of Interest

Compound Name: 5-Bromopyridine-2-carbonyl
chloride

Cat. No.: B162102

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and applications of **5-Bromopyridine-2-carbonyl chloride**, a key intermediate in pharmaceutical and agrochemical research.

Core Chemical Properties

5-Bromopyridine-2-carbonyl chloride (CAS No: 137178-88-2) is a solid, moisture-sensitive compound.^[1] It is a derivative of pyridine, a heterocyclic motif prevalent in a wide array of biologically active molecules. Its unique structure, featuring a bromine atom and a reactive carbonyl chloride group on the pyridine ring, makes it a valuable building block for creating more complex molecules.

The quantitative properties of **5-Bromopyridine-2-carbonyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	137178-88-2	[2] [3] [4] [5] [6]
Molecular Formula	C ₆ H ₃ BrClNO	[3] [5] [6]
Molecular Weight	220.45 g/mol	[3] [5] [6]
Physical Form	Solid	[1]
Boiling Point	250 °C	[1] [3]
Density	1.760 g/cm ³	[1] [3]
Flash Point	105 °C	[1] [3]
Purity	97-99%	[2]
InChI Key	IJJINPZOASSMGD- UHFFFAOYSA-N	
Canonical SMILES	<chem>C1=CC(=NC=C1Br)C(=O)Cl</chem>	[7]

5-Bromopyridine-2-carbonyl chloride is classified as a corrosive solid.[\[4\]](#) It is designated with the GHS05 pictogram and the signal word "Danger".

- Hazard Statement (H314): Causes severe skin burns and eye damage.[\[4\]](#)
- Precautionary Measures: It is crucial to handle this compound in a well-ventilated area, preferably under a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[\[8\]](#)
- Storage: The compound should be stored under an inert atmosphere at temperatures between 2-8°C to maintain its stability.[\[5\]](#) It is also noted to be moisture-sensitive.[\[1\]](#)

Synthesis Protocol

The primary method for synthesizing **5-Bromopyridine-2-carbonyl chloride** involves the conversion of its corresponding carboxylic acid.

This procedure details the conversion of 5-bromo-pyridine-2-carboxylic acid to the acyl chloride using oxalyl chloride.

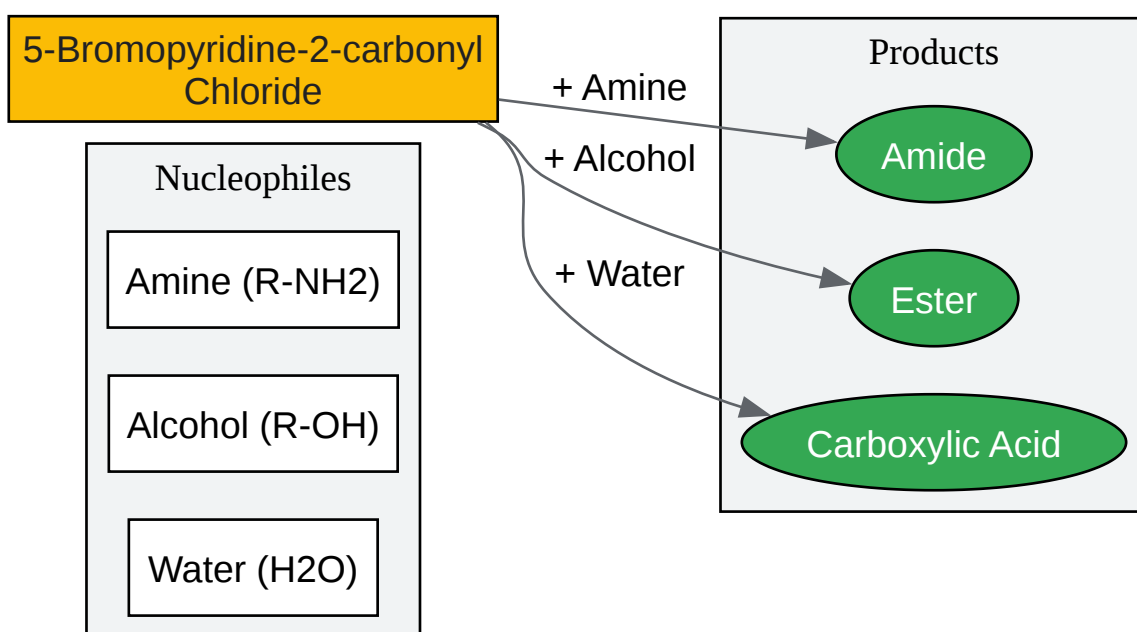
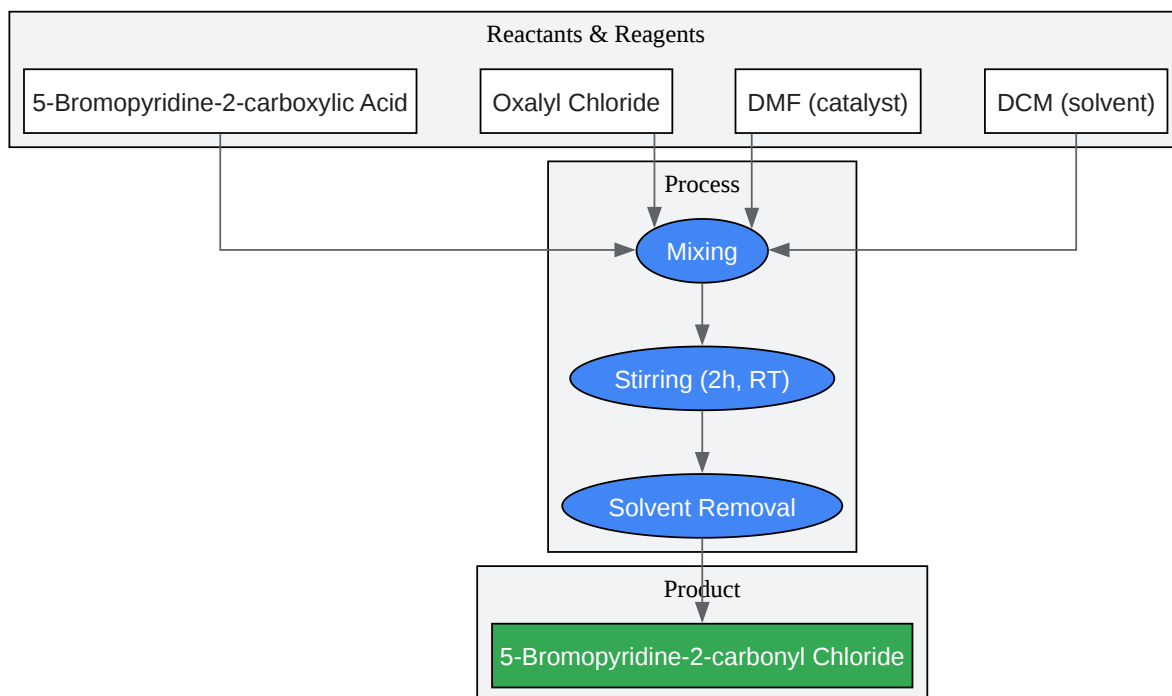
Materials:

- 5-bromo-pyridine-2-carboxylic acid (0.05 mmol)
- Dichloromethane (80 mL)
- Oxalyl chloride (0.24 mmol)
- N,N-dimethylformamide (DMF) (5 drops)

Methodology:

- A solution of 5-bromo-pyridine-2-carboxylic acid in dichloromethane is prepared in a suitable reaction vessel.
- Oxalyl chloride and a catalytic amount of DMF are slowly added dropwise to the solution at room temperature.
- The reaction mixture is stirred at room temperature for 2 hours.
- Upon completion of the reaction, the solvent is removed by distillation under reduced pressure.
- The process yields 5-bromo-pyridine-2-carbonyl chloride.^{[2][3]}

The following diagram illustrates the workflow for the synthesis of **5-Bromopyridine-2-carbonyl chloride**.



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